

Methyl 4-bromocrotonate: A Technical Guide to Safe Handling and Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 4-bromocrotonate**

Cat. No.: **B144556**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols, handling procedures, and emergency responses required when working with **Methyl 4-bromocrotonate** (CAS No. 1117-71-1). Due to its hazardous properties, strict adherence to these guidelines is crucial to ensure a safe laboratory environment.

Section 1: Chemical and Physical Properties

Methyl 4-bromocrotonate is a halogenated α,β -unsaturated ester.^[1] It presents as a liquid that is pale yellow to orange in color.^{[2][3]} A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **Methyl 4-bromocrotonate**

Property	Value	Source(s)
CAS Number	1117-71-1	[2] [4]
Molecular Formula	C ₅ H ₇ BrO ₂	[1] [4] [5]
Molecular Weight	179.01 g/mol	[1]
Physical State	Liquid	[3] [6] [7]
Appearance	Yellow / Pale yellow	[3] [6] [7]
Boiling Point	83 - 85 °C (181.4 - 185 °F)	[3] [6] [7]
@ 13 mmHg		[3] [6]
Flash Point	91 °C (195.8 °F)	[3] [6]
Density	1.49–1.52 g/cm ³	[1]
Stability	Stable under recommended storage conditions. [2] [7]	

Section 2: Hazard Identification and Classification

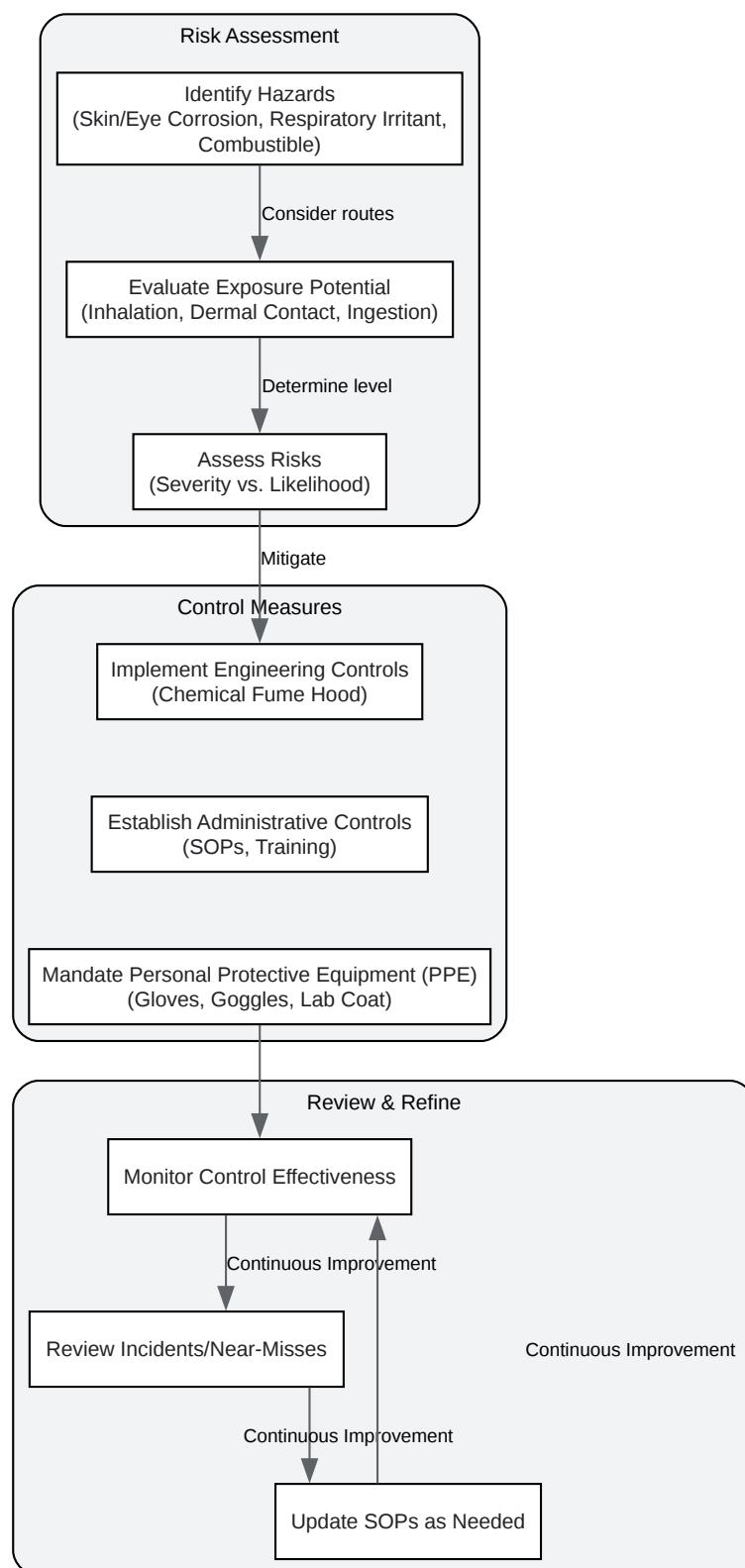
Methyl 4-bromocrotonate is classified as a hazardous substance that can cause severe skin burns, serious eye damage, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[6\]](#) It is also a combustible liquid.[\[2\]](#)[\[7\]](#) The Globally Harmonized System (GHS) classification is detailed in Table 2.

Table 2: GHS Hazard Classification for **Methyl 4-bromocrotonate**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	4	H227: Combustible liquid	[2]
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	[2] [6]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage	[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2]

Section 3: Risk Assessment and Control Workflow

A systematic approach to risk assessment is mandatory before handling **Methyl 4-bromocrotonate**. The following workflow diagram illustrates the key steps in identifying, evaluating, and controlling exposure risks.

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Risk Assessment and Control Workflow

Section 4: Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to minimize exposure and ensure safety.

Protocol for Handling

- Ventilation: Always handle **Methyl 4-bromocrotonate** inside a certified chemical fume hood to prevent inhalation of vapors.[5][6][7]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.[2][6]
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[2][7] Do not breathe mists or vapors.[6][7]
- Ignition Sources: Keep the substance away from open flames, hot surfaces, and other sources of ignition.[2][6][7] Take precautionary measures against static discharge.
- Hygiene: Do not eat, drink, or smoke in the handling area.[4][7] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[4][7] Contaminated work clothes should be laundered separately before reuse.[4]
- Container Management: Keep containers securely sealed when not in use.[4][7] Avoid physical damage to containers.[4]

Protocol for Storage

- Location: Store in a cool, dry, and well-ventilated area designated as a corrosives area.[4][6][7]
- Temperature: To maintain product quality, keep refrigerated.[3][6][7] Some suppliers recommend storage at -20°C for long-term stability.[5]
- Security: Store in a locked cabinet or area accessible only to authorized personnel.[2][4]
- Incompatibilities: Store away from incompatible materials such as acids, bases, strong oxidizing agents, and reducing agents.[3][6][7]

- Containers: Keep in the original, tightly closed container.[4][7] Ensure all containers are clearly labeled and regularly inspected for leaks.[4]

Section 5: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

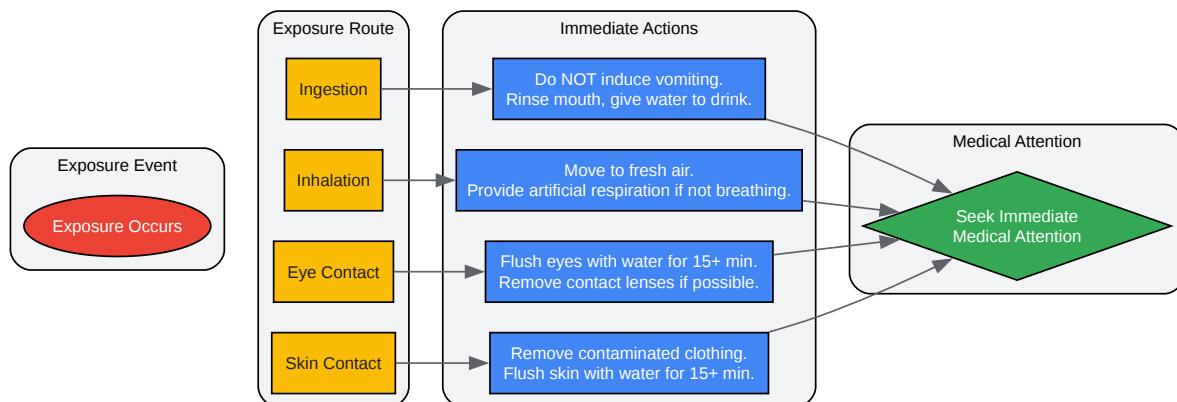
- Eye and Face Protection: Wear chemical safety goggles with side-shields or a face shield that complies with EN166 or NIOSH standards.[2][4][6] Contact lenses may pose a special hazard and should be avoided.[4]
- Skin Protection:
 - Hand Protection: Wear chemical-resistant gloves (e.g., light-weight rubber gloves).[4] The specific glove material and thickness must be selected based on the duration and nature of the handling task.
 - Body Protection: Wear a flame-retardant lab coat and, if splashing is possible, impervious clothing to prevent skin exposure.[2][6]
- Respiratory Protection: All work should be performed in a chemical fume hood.[6][7] If a fume hood is not available or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator with an appropriate cartridge (e.g., Type ABEK) must be used.[6]

Section 6: Emergency Procedures

Immediate and appropriate response to emergencies is critical.

First Aid Measures

The following diagram outlines the initial response protocol for various exposure routes.



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First Aid Response Protocol for Exposure

- General Advice: In all cases, show the Safety Data Sheet (SDS) to the attending medical personnel.[6] Immediate medical attention is required for all exposure routes.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses if present and easy to do.[4] Promptly call a physician. [2]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with copious amounts of water (and soap, if available) for at least 15 minutes.[4][5][6] Call a physician immediately.[6]
- Inhalation: Move the person to fresh air.[2][4][5] If breathing is difficult or has stopped, provide artificial respiration, avoiding mouth-to-mouth resuscitation.[2][6] Call a physician immediately.[6]
- Ingestion: Do NOT induce vomiting.[2] Wash out the mouth with water and give a glass of water to drink.[2][4] Never give anything by mouth to an unconscious person.[3][6] Call a physician or poison control center immediately.[4][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, dry sand, or alcohol-resistant foam.[2][3][6] A water mist may be used to cool closed containers.[3][6]
- Special Hazards: The substance is a combustible liquid.[3] Thermal decomposition can release irritating and toxic gases, including carbon monoxide, carbon dioxide, and hydrogen bromide.[3][6][7] Containers may explode when heated.[3][6]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[2][5][6]

Accidental Release Measures

- Personal Precautions: Evacuate all non-essential personnel from the area.[2][6] Remove all sources of ignition.[3][6][7] Ensure adequate ventilation.[2][6] Avoid breathing vapors and contact with the material.[2][4]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[2][4][7]
- Containment and Cleaning Protocol:
 - Wear full personal protective equipment, including respiratory protection.[2][6]
 - Contain the spill by diking with an inert absorbent material such as sand, earth, vermiculite, or diatomite.[2][4][6][7]
 - Carefully collect the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[4][6][7]
 - Decontaminate the spill area and any affected equipment.[2]

Section 7: Toxicological Information

Exposure to **Methyl 4-bromocrotonate** can cause adverse health effects. The toxicological properties have not been fully investigated, but available data indicates it is harmful.[1][3]

- Routes of Exposure: Inhalation, ingestion, skin contact, and eye contact.
- Acute Effects:
 - Causes severe skin burns and serious eye damage.[1][6]
 - Inhalation may cause respiratory tract irritation, inflammation, and toxic pneumonitis.[6][8]
 - Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[7]
- Chronic Effects: Long-term exposure effects are not well-documented, but exposure should be minimized as a matter of course.[1][4]

Table 3: Acute Toxicity Data

Type	Route	Species	Value	Source
LD50	Intravenous	Mouse	56 mg/kg	
Acute Toxicity Estimate	Oral	-	2,500 mg/kg	[9]

Section 8: Disposal Considerations

Waste material must be disposed of in accordance with all applicable local, regional, and national regulations for hazardous waste.[5][6]

- Procedure:
 - Do not mix with other waste streams.
 - Dispose of the chemical in its original container or a suitable, labeled hazardous waste container.
 - Arrange for disposal through a licensed professional waste disposal service.[5]
 - Handle uncleaned, empty containers as you would the product itself.

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